

Operational Disposal Guide: 5-Bromo-4-(cyclohexylmethyl)pyrimidine

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Compound of Interest

Compound Name: 5-Bromo-4-(cyclohexylmethyl)pyrimidine

CAS No.: 1346697-43-5

Cat. No.: B11862471

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Part 1: Executive Summary & Immediate Classification^{[1][2]}

The Bottom Line: **5-Bromo-4-(cyclohexylmethyl)pyrimidine** must be classified and disposed of as Halogenated Organic Waste. Under no circumstances should this compound be introduced into non-halogenated solvent streams or standard trash.^{[1][2]} The presence of the bromine atom at the C-5 position mandates high-temperature incineration with acid gas scrubbing to prevent the release of hydrogen bromide (HBr) and brominated dioxins.^[1]

Operational Directive:

- Primary Waste Stream: Halogenated Organic Solids (or Liquids if in solution).^{[1][2]}
- Segregation: STRICTLY SEPARATE from non-halogenated solvents (e.g., Acetone, Methanol) to prevent costly reclassification of bulk waste.^[2]
- Disposal Method: High-temperature incineration at an EPA-permitted facility.^{[1][2]}

Part 2: Hazard Identification & Technical Profile[1][2] [3]

To ensure safe handling, researchers must understand the physicochemical profile that dictates these disposal procedures.[1][2] While specific data for this exact intermediate may be sparse, its behavior is consistent with the 5-bromopyrimidine family.[1][2]

Physicochemical & Hazard Profile[1]

Property	Specification	Operational Implication
Chemical Structure	Pyrimidine ring + Br (C5) + Cyclohexylmethyl (C4)	Halogenated: Requires specialized incineration.[1][2]
Physical State	Solid (typically off-white/yellow crystalline)	Dispose of via solid waste drums unless dissolved.[1][2]
Solubility	Soluble in DMSO, DCM, Methanol; Low water solubility	Do not attempt to wash down sink drains.[2]
Reactivity	Stable; Incompatible with strong oxidizers	Keep away from nitric acid/peroxides in waste storage.[1][2]
Toxicity	Irritant (Skin/Eye/Respiratory); Acute Tox (Oral)	PPE (Nitrile gloves, safety glasses, fume hood) is mandatory.[2]
EPA/RCRA Status	Hazardous Waste (Generator Knowledge)	Must be manifested; likely not P/U listed by name but treated as toxic/halogenated.[1][2]

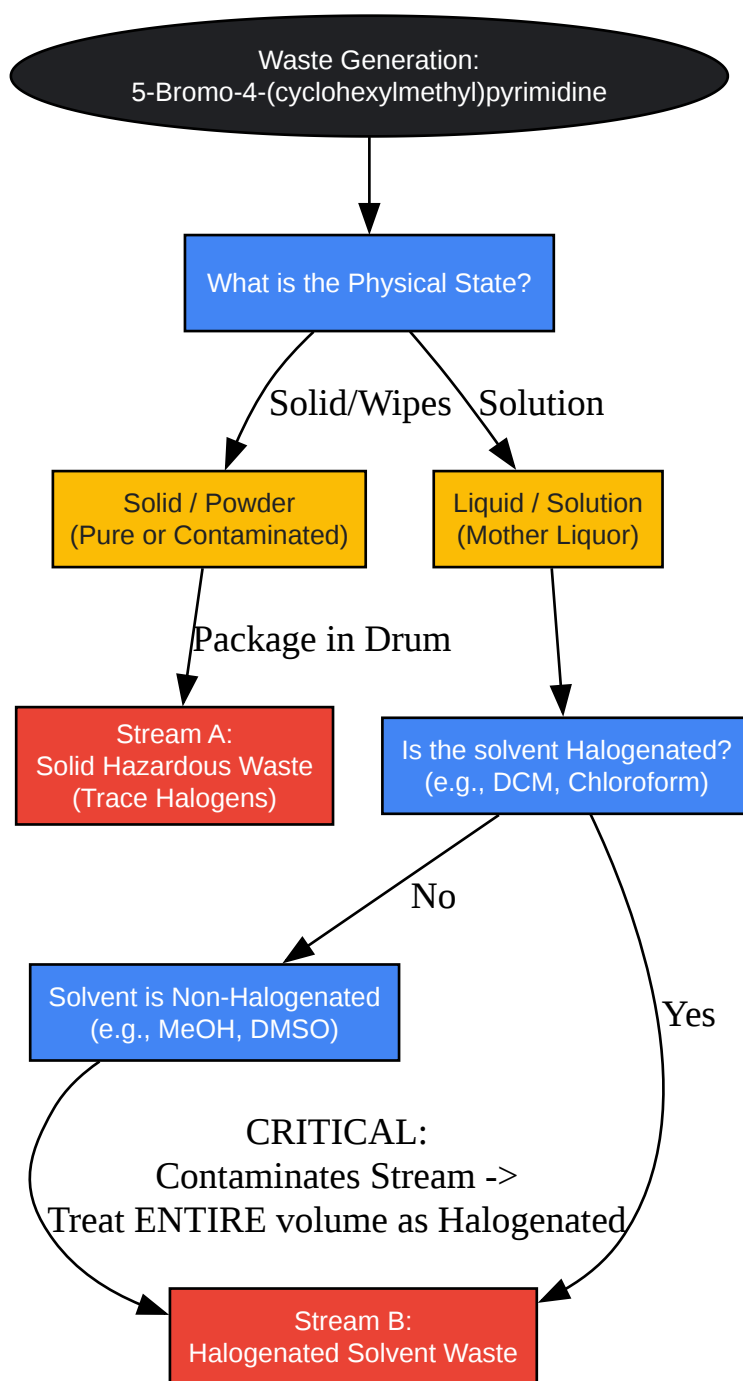
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Expert Insight: The bromine-carbon bond is relatively stable but can hydrolyze or react under high thermal stress.[1][2] In a fire or improper incineration scenario, this releases acidic HBr gas, which is why "fuel blending" (a common, cheaper disposal method for non-halogenated solvents) is generally prohibited for this compound.[2]

Part 3: Step-by-Step Disposal Protocol

A. Waste Segregation Decision Tree

Effective disposal starts at the bench. Use this logic flow to determine the correct waste container.



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Figure 1: Decision logic for segregating brominated pyrimidine waste. Note that adding even a small amount of this compound to a non-halogenated solvent converts the entire container into "Halogenated Waste" for disposal purposes.

B. Solid Waste Procedure (Pure Compound & Contaminated Debris)

Applies to: Expired reagent, weighing boats, contaminated gloves, silica gel from columns.^[2]

- Collection: Place waste in a wide-mouth high-density polyethylene (HDPE) jar or a dedicated hazardous waste drum lined with a 6-mil poly bag.
- Labeling:
 - Affix a hazardous waste label immediately.^{[1][2]}
 - Constituents: Write "Solid Waste Contaminated with **5-Bromo-4-(cyclohexylmethyl)pyrimidine**."
 - Hazard Checkbox: Check "Toxic" and "Irritant."^{[1][2]}
- Closure: Ensure the lid is screwed on tightly when not actively adding waste. Do not leave funnels in open bottles.

C. Liquid Waste Procedure (Solutions)

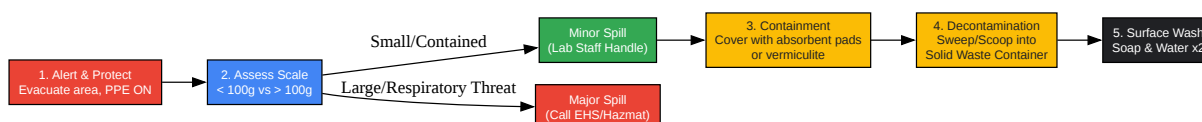
Applies to: Reaction mixtures, mother liquors, HPLC effluent.

- Compatibility Check: Ensure the waste container does not contain strong oxidizers or acids that could react with the pyrimidine ring.^{[1][2]}
- Container Selection: Use a chemically resistant carboy (HDPE or Glass).^{[1][2]}
- Labeling:
 - Label as "HALOGENATED SOLVENT WASTE."
 - List all solvents (e.g., "Dichloromethane 90%, **5-Bromo-4-(cyclohexylmethyl)pyrimidine** <5%").
 - Warning: Never label this simply as "Organic Waste." The "Halogenated" designation is a legal shipping requirement.^{[1][2]}

- Secondary Containment: Store the carboy in a secondary tray capable of holding 110% of the container's volume.

Part 4: Emergency Spill Response

In the event of a spill, rapid containment prevents exposure and environmental release.



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Figure 2: Workflow for responding to solid or liquid spills of **5-Bromo-4-(cyclohexylmethyl)pyrimidine** in the laboratory.

Specific Cleanup Steps:

- PPE: Double nitrile gloves, lab coat, and safety goggles.[1][2] If powder is aerosolized, use a P95/N95 respirator.[1][2]
- Solids: Gently sweep up to avoid dust generation.[1][2] Do not use a standard vacuum cleaner.[1][2]
- Liquids: Absorb with vermiculite, sand, or commercial solvent spill pads.[1][2]
- Decontamination: Wash the area with a soap and water solution.[1][2] Collect all absorbent materials and disposable PPE into the Solid Hazardous Waste stream.[1][2]

Part 5: Regulatory Compliance & Final Disposition[1][2]

EPA Resource Conservation and Recovery Act (RCRA)

While this specific chemical may not be explicitly listed on the EPA "P" or "U" lists, it is regulated under the "Cradle-to-Grave" mandate.^[2] The generator is responsible for characterizing the waste.^{[1][2]}

- Waste Characterization: Due to the halogen content, this waste exhibits the characteristic of toxicity (if tested) and requires specific treatment standards.
- Prohibited Disposal:
 - NO Drain Disposal (Illegal under Clean Water Act).^{[1][2]}
 - NO Evaporation (Illegal fugitive emissions).^{[1][2]}
 - NO Regular Trash.^{[1][2]}

Final Disposition Method

The waste management vendor must transport this material to a TSDF (Treatment, Storage, and Disposal Facility) permitted for:

- High-Temperature Incineration: >1000°C with secondary combustion chamber.^{[1][2]}
- Gas Scrubbing: To neutralize HBr emissions.^{[1][2]}

References

- Occupational Safety and Health Administration (OSHA). (2011).^{[1][2]} Occupational Exposure to Hazardous Chemicals in Laboratories (29 CFR 1910.1450).^{[1][2][3]} United States Department of Labor.^{[1][2]} [\[Link\]](#)^[3]
- U.S. Environmental Protection Agency (EPA). (2023).^{[1][2]} Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 of the Code of Federal Regulations (CFR).^[1] [\[Link\]](#)
- National Research Council. (2011).^{[1][2]} Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. The National Academies Press.^{[1][2]} ^[4] [\[Link\]](#)

- PubChem. (n.d.).^{[1][2]} 5-Bromopyrimidine Compound Summary. National Center for Biotechnology Information.^{[1][2]} [\[Link\]](#)

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